

# A Comparative Study of PVDC and EVOH for Oxygen Barrier Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Saran*

Cat. No.: *B1199687*

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## Introduction

Polyvinylidene chloride (PVDC) and Ethylene Vinyl Alcohol (EVOH) are high-performance polymers widely utilized in the packaging industry, particularly for applications demanding a high barrier to oxygen. For researchers, scientists, and drug development professionals, the choice between these materials is critical for ensuring the stability, efficacy, and shelf-life of sensitive products. This guide provides an objective comparison of PVDC and EVOH, focusing on their oxygen and water vapor barrier properties, chemical resistance, and processability, supported by quantitative data and detailed experimental protocols.

## Performance Comparison: PVDC vs. EVOH

### Oxygen Barrier Performance

Both PVDC and EVOH are classified as high-barrier materials to oxygen. However, their performance is significantly influenced by environmental conditions, most notably relative humidity (RH).

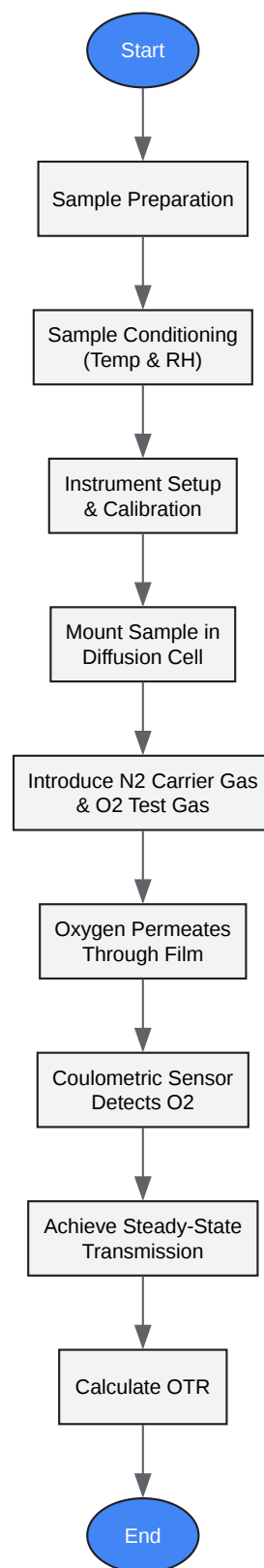
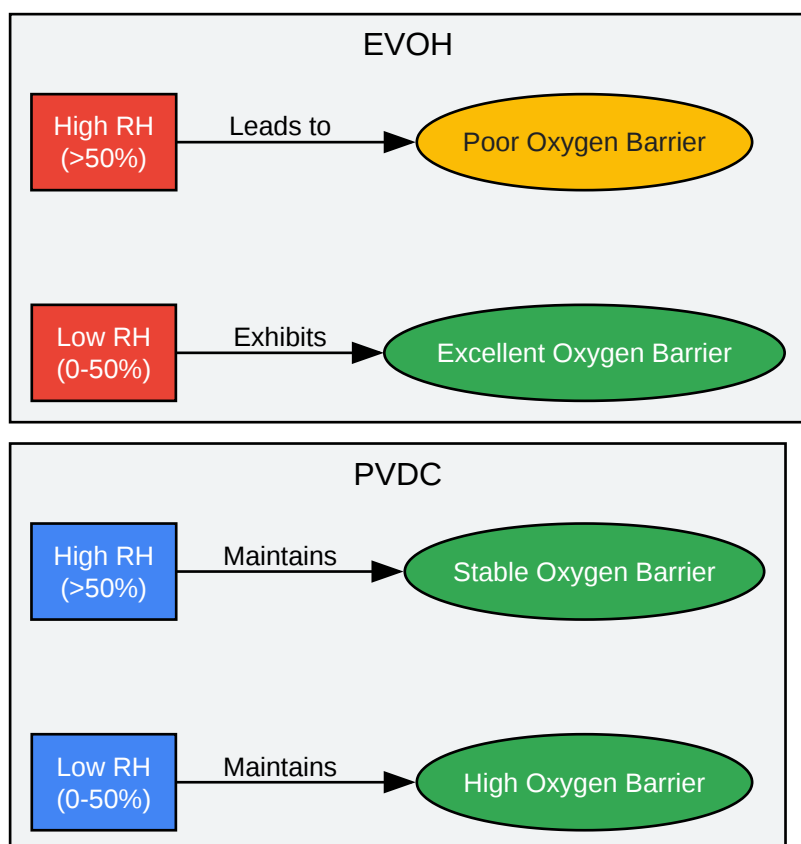
In dry conditions, EVOH generally exhibits a superior oxygen barrier compared to PVDC. However, the presence of hydroxyl groups in the EVOH polymer chain makes it highly sensitive to moisture. As relative humidity increases, water molecules are absorbed by the EVOH, which plasticize the polymer, increasing intermolecular spacing and consequently leading to a significant increase in the oxygen transmission rate (OTR). PVDC, on the other hand, is much

less sensitive to moisture and maintains a stable and high oxygen barrier across a wide range of humidity levels.

Table 1: Comparative Oxygen Transmission Rate (OTR) of PVDC and EVOH Films

Polymer	OTR (cc/m <sup>2</sup> /day) at 23°C, 0% RH	OTR (cc/m <sup>2</sup> /day) at 23°C, 50% RH	OTR (cc/m <sup>2</sup> /day) at 23°C, 85% RH
PVDC	1.5 - 4.0	1.5 - 4.0	2.0 - 5.0
EVOH (32% Ethylene)	<0.1 - 0.5	1.0 - 5.0	10 - 50
EVOH (44% Ethylene)	0.5 - 2.0	5.0 - 20	50 - 200

Note: OTR values are approximate and can vary based on film thickness, specific grade, and processing conditions. Data is compiled from various industry and academic sources.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)